

Application Notes and Protocols: NMR Spectroscopy of 2-(methylamino)-N-propylacetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

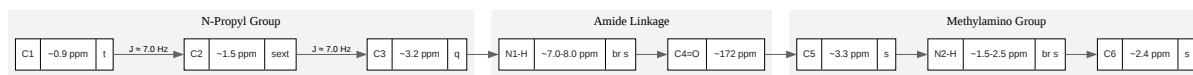
This document provides detailed predicted Nuclear Magnetic Resonance (NMR) spectroscopy data for the compound **2-(methylamino)-N-propylacetamide**. It also includes a comprehensive experimental protocol for the acquisition of ^1H and ^{13}C NMR spectra, intended for the structural characterization and purity assessment of this and similar small molecules.

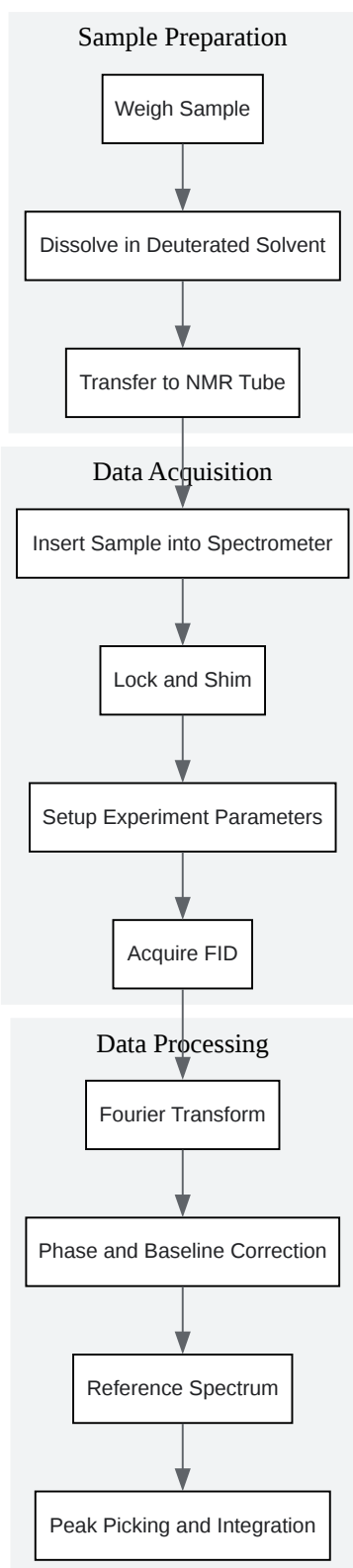
Predicted NMR Spectroscopy Data

Due to the absence of publicly available experimental NMR data for **2-(methylamino)-N-propylacetamide**, the following ^1H and ^{13}C NMR data have been predicted based on established chemical shift principles and correlation tables. These tables provide a guide for the expected spectral features of the molecule.

Chemical Structure and Atom Numbering

The chemical structure of **2-(methylamino)-N-propylacetamide** is presented below, with atoms numbered for clear assignment of the predicted NMR signals.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: NMR Spectroscopy of 2-(methylamino)-N-propylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2394039#2-methylamino-n-propylacetamide-nmr-spectroscopy-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com